

# Synthesis and Purification of Methenolone Enanthate for Research Applications

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## Compound of Interest

Compound Name: Methenolone enanthate

Cat. No.: B1676381

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## Application Note

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## Abstract

This document provides a detailed protocol for the synthesis and purification of **methenolone enanthate**, a long-acting anabolic steroid, intended for research purposes. The synthesis involves the esterification of methenolone with enanthoic anhydride. Purification of the resulting ester is achieved through a combination of column chromatography and recrystallization. The identity and purity of the final product are confirmed using High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Gas Chromatography-Mass Spectrometry (GC-MS). This protocol is designed for researchers in medicinal chemistry, pharmacology, and drug development.

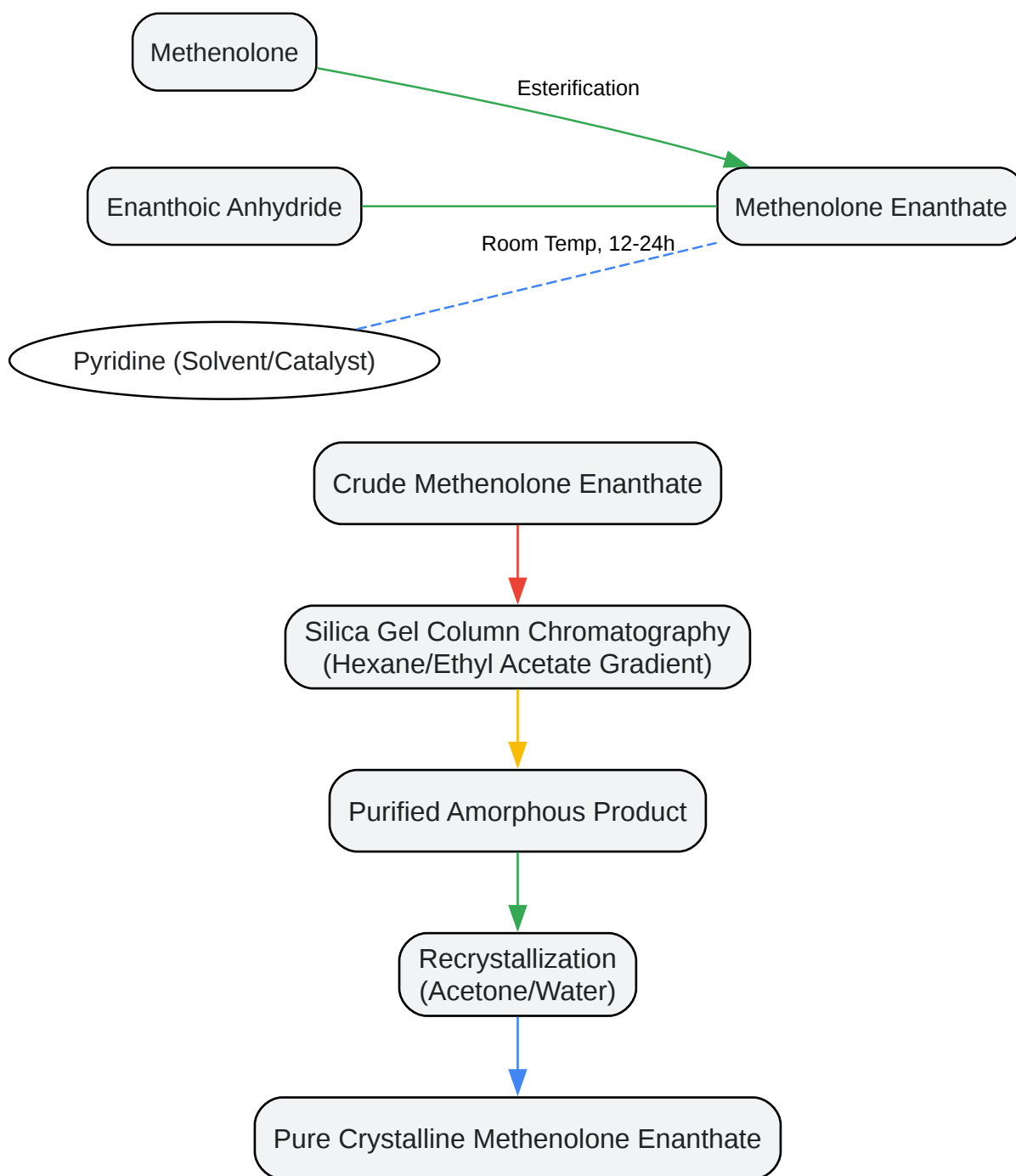
## Introduction

**Methenolone enanthate**, a derivative of dihydrotestosterone (DHT), is an anabolic steroid characterized by a long-acting ester.<sup>[1]</sup> It is the C17 $\beta$  enanthate ester of methenolone.<sup>[1]</sup> For research applications, the availability of high-purity **methenolone enanthate** is crucial for obtaining reliable and reproducible results. This application note describes a comprehensive methodology for its synthesis and purification, ensuring a final product suitable for scientific investigation.

## Synthesis of Methenolone Enanthate

The synthesis of **methenolone enanthate** is achieved through the esterification of the 17 $\beta$ -hydroxyl group of methenolone. A Chinese patent suggests the preparation of **methenolone enanthate** from methenolone via heptanoylation.[2] The following protocol is based on this principle, employing enanthoic anhydride as the acylating agent and pyridine as the catalyst and solvent.

Reaction Scheme:



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## References

- 1. Metenolone enanthate - Wikipedia [en.wikipedia.org]
- 2. CN1557828A - Preparation method of 17 $\beta$ -substituted-1-methyl-5 $\alpha$ -androst-1-en-3-one and its derivatives - Google Patents [patents.google.com]
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